

(1-Butyloctyl)cyclohexane: A Novel Plasticizer for Enhanced Polymer Flexibility

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Compound of Interest

Compound Name: (1-Butyloctyl)cyclohexane

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Application Note AP-POL-2025-01

Introduction

(1-Butyloctyl)cyclohexane is a high-molecular-weight, non-phthalate plasticizer with significant potential for use in a variety of polymer systems. Its saturated cycloaliphatic structure offers excellent thermal stability and compatibility with non-polar polymers, while the long alkyl chain imparts superior flexibility and permanence. This document provides an overview of its application as a plasticizer, including typical performance data and detailed experimental protocols for its evaluation in polymer formulations.

Key Applications

(1-Butyloctyl)cyclohexane is anticipated to be a highly effective plasticizer for a range of polymers, including:

- Polyvinyl Chloride (PVC): As a primary or secondary plasticizer to enhance flexibility in applications such as wire and cable insulation, flooring, and automotive interiors.
- Polyolefins (PE, PP): To improve impact resistance and reduce stiffness in films and molded articles.
- Thermoplastic Elastomers (TPEs): To modify hardness and improve processability.

- Rubber Formulations: As a processing aid and extender to improve flexibility and reduce compound viscosity.

Performance Characteristics

The incorporation of **(1-Butyloctyl)cyclohexane** into polymer matrices leads to a significant improvement in flexibility and a reduction in the glass transition temperature (T_g). While specific experimental data for **(1-Butyloctyl)cyclohexane** is not extensively available in published literature, the following table provides illustrative performance data based on the expected behavior of long-chain alkylcyclohexane plasticizers in a typical flexible PVC formulation.

Table 1: Illustrative Performance of **(1-Butyloctyl)cyclohexane** in Flexible PVC

Property	Unplasticized PVC	PVC + 40 phr (1-Butyloctyl)cyclohexane (Expected)	Test Method
Glass Transition Temperature (T _g)	85°C	15°C	ASTM E1356
Hardness (Shore A)	>100	85	ASTM D2240
Tensile Strength (MPa)	55	20	ASTM D638
Elongation at Break (%)	<10	350	ASTM D638
Volatility (Weight Loss %, 24h @ 100°C)	N/A	< 0.5	ASTM D1203
Migration into Hexane (Weight Loss %)	N/A	< 2.0	ASTM D1239

Note: The data presented in this table is illustrative and based on the expected performance of similar long-chain alkylcyclohexane plasticizers. Actual results may vary depending on the specific formulation and processing conditions.

Experimental Protocols

The following protocols describe standard methods for evaluating the performance of **(1-Butyloctyl)cyclohexane** as a plasticizer in a polymer matrix, such as PVC.

Protocol 1: Preparation of Plasticized PVC Films

Objective: To prepare flexible PVC films with varying concentrations of **(1-Butyloctyl)cyclohexane** for subsequent performance testing.

Materials:

- PVC resin (e.g., K-value 67)
- **(1-Butyloctyl)cyclohexane**
- Thermal stabilizer (e.g., Ca/Zn stearate)
- Lubricant (e.g., stearic acid)
- Two-roll mill
- Hydraulic press with heated platens
- Molding frame (e.g., 150 mm x 150 mm x 1 mm)
- Aluminum foil or PTFE sheets

Procedure:

- Compounding:
 1. Pre-mix the PVC resin, thermal stabilizer, and lubricant in a high-speed mixer.
 2. Slowly add the desired amount of **(1-Butyloctyl)cyclohexane** to the dry blend while mixing until a homogeneous powder is obtained.
- Milling:
 1. Set the temperature of the two-roll mill to 160-170°C.

2. Transfer the compounded PVC powder to the mill and process until a molten sheet is formed.
 3. Continuously cut and fold the sheet on the mill for 5-10 minutes to ensure homogeneity.
- Molding:
 1. Cut the milled sheet into pieces that fit within the molding frame.
 2. Place the pieces into the molding frame between two sheets of aluminum foil or PTFE.
 3. Position the assembly in the hydraulic press preheated to 170-180°C.
 4. Apply low pressure for 2-3 minutes to allow the material to flow and fill the mold.
 5. Increase the pressure to 10-15 MPa and hold for 5 minutes.
 6. Cool the mold under pressure to below 50°C before removing the film.
 - Conditioning:
 1. Store the molded films at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing, in accordance with ASTM D618.

Protocol 2: Evaluation of Mechanical Properties

Objective: To determine the effect of **(1-Butyloctyl)cyclohexane** on the tensile properties of the polymer.

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell
- Extensometer
- Die cutter for preparing dumbbell-shaped specimens (e.g., ASTM D638 Type IV)

Procedure:

- Specimen Preparation:
 1. Cut at least five dumbbell-shaped specimens from the conditioned PVC films using the die cutter.
 2. Measure the width and thickness of the narrow section of each specimen.
- Tensile Testing (as per ASTM D638):
 1. Set the crosshead speed of the UTM (e.g., 50 mm/min for flexible PVC).
 2. Mount a specimen in the grips of the UTM.
 3. Attach the extensometer to the gauge length of the specimen.
 4. Start the test and record the load and extension data until the specimen breaks.
 5. Calculate the tensile strength, elongation at break, and modulus of elasticity from the stress-strain curve.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Protocol 3: Determination of Glass Transition Temperature (T_g)

Objective: To measure the effect of **(1-Butyloctyl)cyclohexane** on the glass transition temperature of the polymer.

Apparatus:

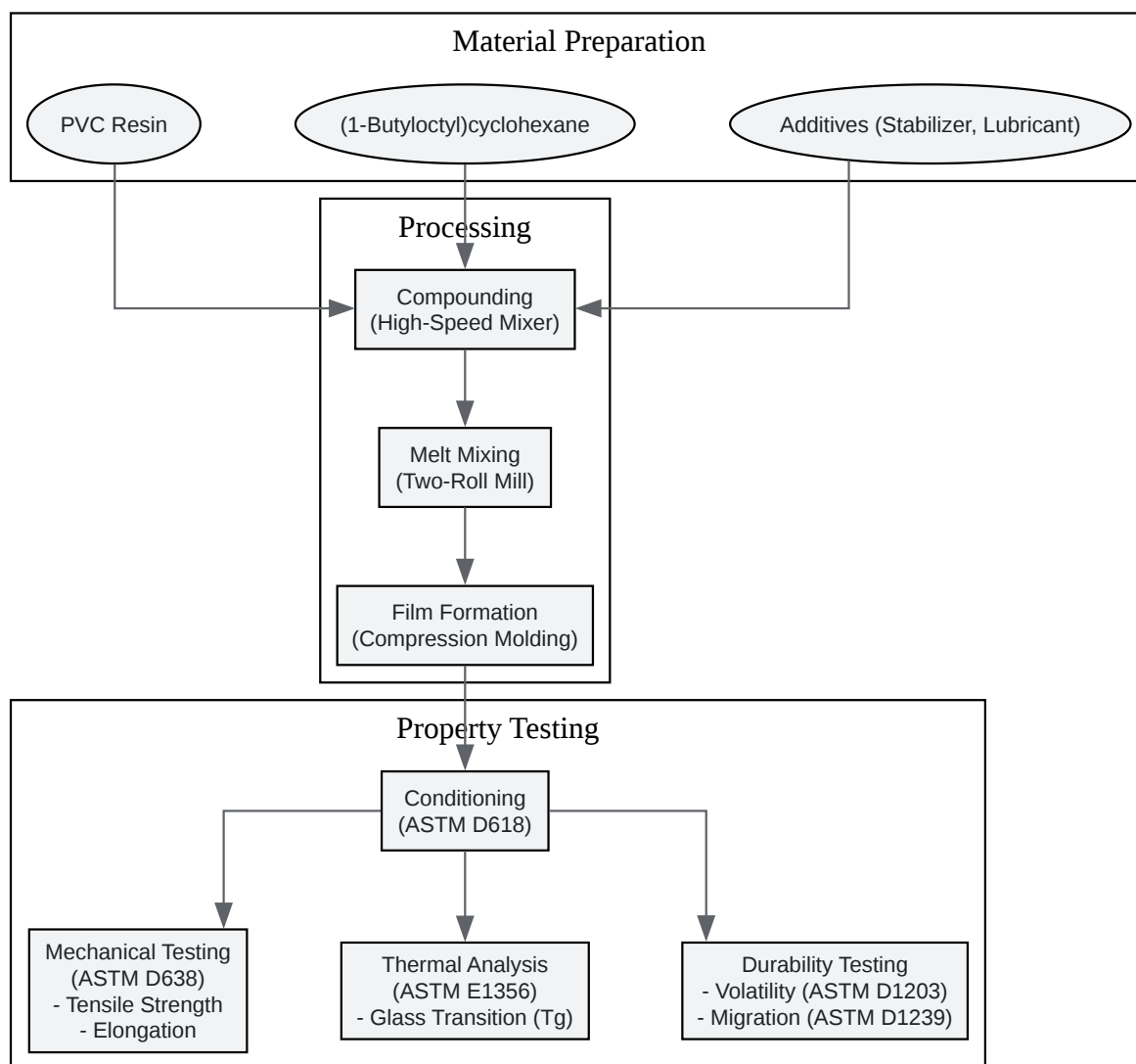
- Differential Scanning Calorimeter (DSC)

Procedure (as per ASTM E1356):[\[6\]](#)

- Sample Preparation:
 1. Cut a small sample (5-10 mg) from the conditioned PVC film and place it in an aluminum DSC pan.
 2. Seal the pan.

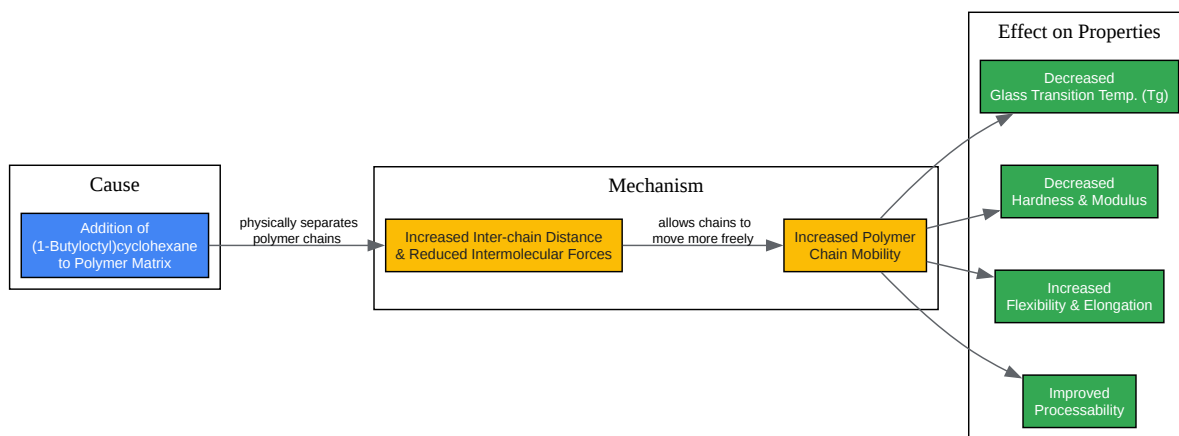
- DSC Analysis:
 1. Place the sample pan and an empty reference pan in the DSC cell.
 2. Heat the sample to a temperature above its expected T_g (e.g., 100°C) to erase its thermal history.
 3. Cool the sample at a controlled rate (e.g., $10^{\circ}\text{C}/\text{min}$) to a temperature well below the expected T_g (e.g., -50°C).
 4. Heat the sample at a controlled rate (e.g., $10^{\circ}\text{C}/\text{min}$) through the glass transition region.
 5. The T_g is determined as the midpoint of the step change in the heat flow curve.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Visualizations



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*Experimental workflow for evaluating **(1-Butyloctyl)cyclohexane** as a plasticizer.*



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Logical relationship of plasticizer addition to polymer property changes.

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- To cite this document: BenchChem. [(1-Butyloctyl)cyclohexane: A Novel Plasticizer for Enhanced Polymer Flexibility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078575#1-butyloctyl-cyclohexane-as-a-plasticizer-for-polymers]

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